

Application Notes: Genetic Engineering of Strigolactone Biosynthesis for Crop Improvement

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Compound of Interest

Compound Name: Strigolactones

CAS No.: 80286-95-9

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Introduction

Strigolactones (SLs) are a class of carotenoid-derived phytohormones that play crucial roles in regulating various aspects of plant development and interaction with the environment.^{[1][2]} They are known to suppress shoot branching, influence root architecture, promote leaf senescence, and mediate responses to abiotic stresses such as drought and salinity.^{[1][3]} In the rhizosphere, SLs act as signaling molecules to facilitate symbiotic relationships with arbuscular mycorrhizal (AM) fungi, which enhance nutrient uptake.^{[4][2]} However, they also act as germination stimulants for parasitic weeds like *Striga* and *Orobanche*, which can cause significant crop losses.^{[2][5]}

The dual role of SLs presents a unique opportunity for crop improvement through genetic engineering. By modulating the SL biosynthesis and signaling pathways, it is possible to develop crops with desirable traits such as optimized shoot architecture for higher yield, enhanced stress tolerance, and resistance to parasitic weeds, while ideally maintaining beneficial symbiotic interactions.^{[5][6]} This document provides an overview of the key genes involved, strategies for genetic modification, and the resulting improvements in various crops.

Key Genes in Strigolactone Biosynthesis and Signaling

The core SL biosynthesis pathway is highly conserved across different plant species and involves a series of enzymatic steps to convert β -carotene into various SL forms.^[7] The key enzymes and signaling components that are primary targets for genetic engineering are outlined in the table below.

Gene Family	Gene Examples (Species)	Function
Biosynthesis		
DWARF27 (D27)	D27 (Rice, Arabidopsis)	A β -carotene isomerase that catalyzes the conversion of all-trans- β -carotene to 9-cis- β -carotene, the first committed step in SL biosynthesis. [7] [8]
CAROTENOID CLEAVAGE DIOXYGENASE 7 (CCD7)	MAX3 (Arabidopsis), D17/HTD1 (Rice)	Cleaves 9-cis- β -carotene to produce 9-cis- β -apo-10'-carotenal. [9] [10]
CAROTENOID CLEAVAGE DIOXYGENASE 8 (CCD8)	MAX4 (Arabidopsis), D10 (Rice)	Converts 9-cis- β -apo-10'-carotenal into carlactone, the precursor for all strigolactones. [8] [9] [10]
MORE AXILLARY GROWTH 1 (MAX1)	MAX1 (Arabidopsis), Os900 (Rice)	A cytochrome P450 monooxygenase that catalyzes the conversion of carlactone to carlactonoic acid (CLA), a key intermediate. [7] [9] Further modifications by MAX1 homologs lead to the diversity of SLs.
LATERAL BRANCHING OXIDOREDUCTASE (LBO)	LBO (Arabidopsis)	An oxidoreductase-like enzyme involved in the conversion of methyl carlactonoate (MeCLA) to bioactive SLs in Arabidopsis. [7]
Signaling		
DWARF14 (D14)	D14 (Rice), DAD2 (Petunia)	An α/β -hydrolase that functions as the SL receptor. [8] [11] [12] Upon SL binding, it undergoes a conformational change.

MORE AXILLARY GROWTH 2 (MAX2)	MAX2 (Arabidopsis), D3 (Rice)	An F-box protein that is a component of the SCF (Skp1-Cullin-F-box) E3 ubiquitin ligase complex. [9] [12] It interacts with the SL-bound D14 receptor.
DWARF53 (D53) / SUPPRESSOR OF MAX2 1-LIKE (SMXL)	D53 (Rice), SMXL6/7/8 (Arabidopsis)	Transcriptional repressors that are targeted for degradation by the SCFMAX2/D3 complex upon SL perception, thereby activating downstream gene expression. [12] [13]

Strategies for Crop Improvement

Genetic engineering approaches primarily focus on knocking out or downregulating key genes in the SL pathway to achieve desired phenotypes.

- **Optimizing Shoot Architecture:** SLs are potent inhibitors of axillary bud outgrowth.[\[1\]](#)[\[14\]](#) By creating loss-of-function mutants in SL biosynthesis (e.g., *ccd7*, *ccd8*) or signaling (e.g., *d14*, *max2*) genes, it is possible to increase branching or tillering. This can lead to higher biomass and, in some cases, increased yield, as demonstrated by the "Green Revolution" rice varieties that had mutations in SL-related genes.[\[1\]](#) However, complete loss of SLs can lead to excessive branching, which may negatively impact yield due to resource competition.[\[14\]](#) Therefore, fine-tuning SL levels is crucial.
- **Enhancing Parasitic Weed Resistance:** Parasitic weeds like *Striga* rely on host-exuded SLs for germination.[\[5\]](#) By engineering crops to eliminate or alter the composition of SLs in their root exudates, it is possible to create "stealth" crops that are not detected by these parasites. For example, CRISPR/Cas9-mediated knockout of SL transporter genes (e.g., *PDR1* homologs) in sorghum has been shown to reduce *Striga* germination by 67-94% without affecting plant growth under parasite-free conditions.[\[5\]](#) Similarly, targeting genes responsible for the production of specific SLs that are potent germination stimulants can confer resistance.[\[6\]](#)

- Improving Abiotic Stress Tolerance: SLs play a positive regulatory role in plant responses to abiotic stresses like drought and salinity.[4][2] Mutants deficient in SL synthesis or signaling often show increased sensitivity to these stresses.[4] Conversely, enhancing SL signaling pathways, for instance through genetic modifications in karrikin signaling components which share parts of the SL pathway, is being explored to improve drought tolerance in crops like tomato.[6]

Quantitative Data on Crop Improvement

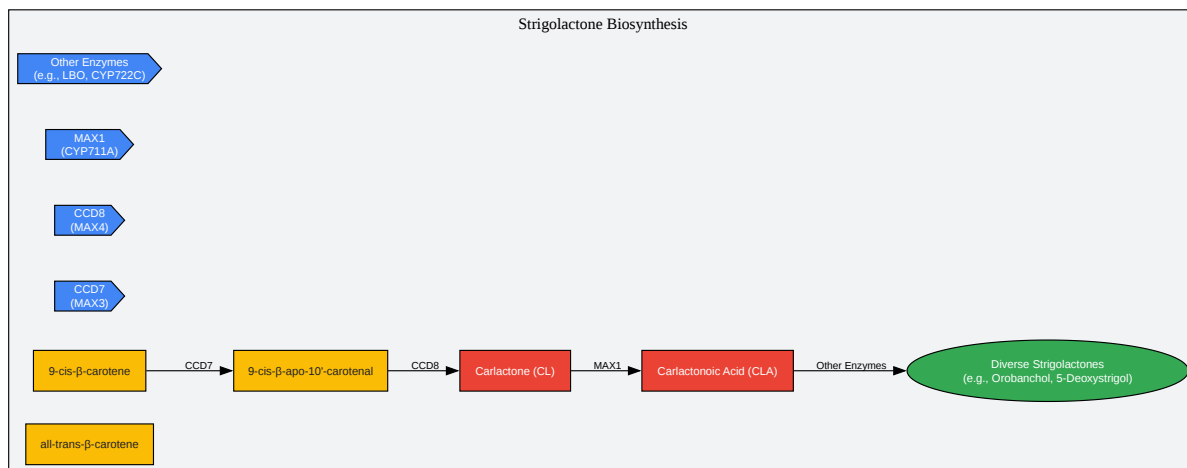
The following table summarizes the quantitative effects of genetic engineering of the strigolactone pathway on various crop traits.

Crop	Gene Target	Genetic Modification	Phenotypic Improvement	Reference
Rice (<i>Oryza sativa</i>)	D10 (CCD8)	Mutation	Increased tillering, contributing to higher grain yield in certain genetic backgrounds.	[1]
Tomato (<i>Solanum lycopersicum</i>)	SlCCD8	Mutation (sb1, sb2)	Abolished SL biosynthesis, leading to an over-branching phenotype and resistance to the parasitic plant <i>Phelipanche aegyptiaca</i> . Grafting wild-type scions onto mutant rootstocks conferred resistance without yield penalty.	[14]
Sorghum (<i>Sorghum bicolor</i>)	SbSLT1, SbSLT2 (ABCG transporters)	CRISPR/Cas9 knockout	67-94% reduction in <i>Striga</i> seed germination and parasitism, leading to significantly lower yield losses in infested fields.	[5]

Cowpea (<i>Vigna unguiculata</i>)	CYP711A, CYP722C	Proposed CRISPR/Cas9 knockout	Aims to alter SL composition to create a "stealth" crop resistant to parasitic weeds while maintaining normal plant development.	[6]
Birch (<i>Betula pendula</i>)	BpMAX1	Natural mutation (<i>kanttarelli</i>)	Increased number of higher-order branches, resulting in a bushy phenotype.	[15]
Nicotiana benthamiana	Nbd14a,b (D14)	CRISPR/Cas9 knockout	Increased axillary bud outgrowth, reduced height, and smaller leaves, consistent with loss of SL perception.	[16]

Visualization of Pathways and Workflows

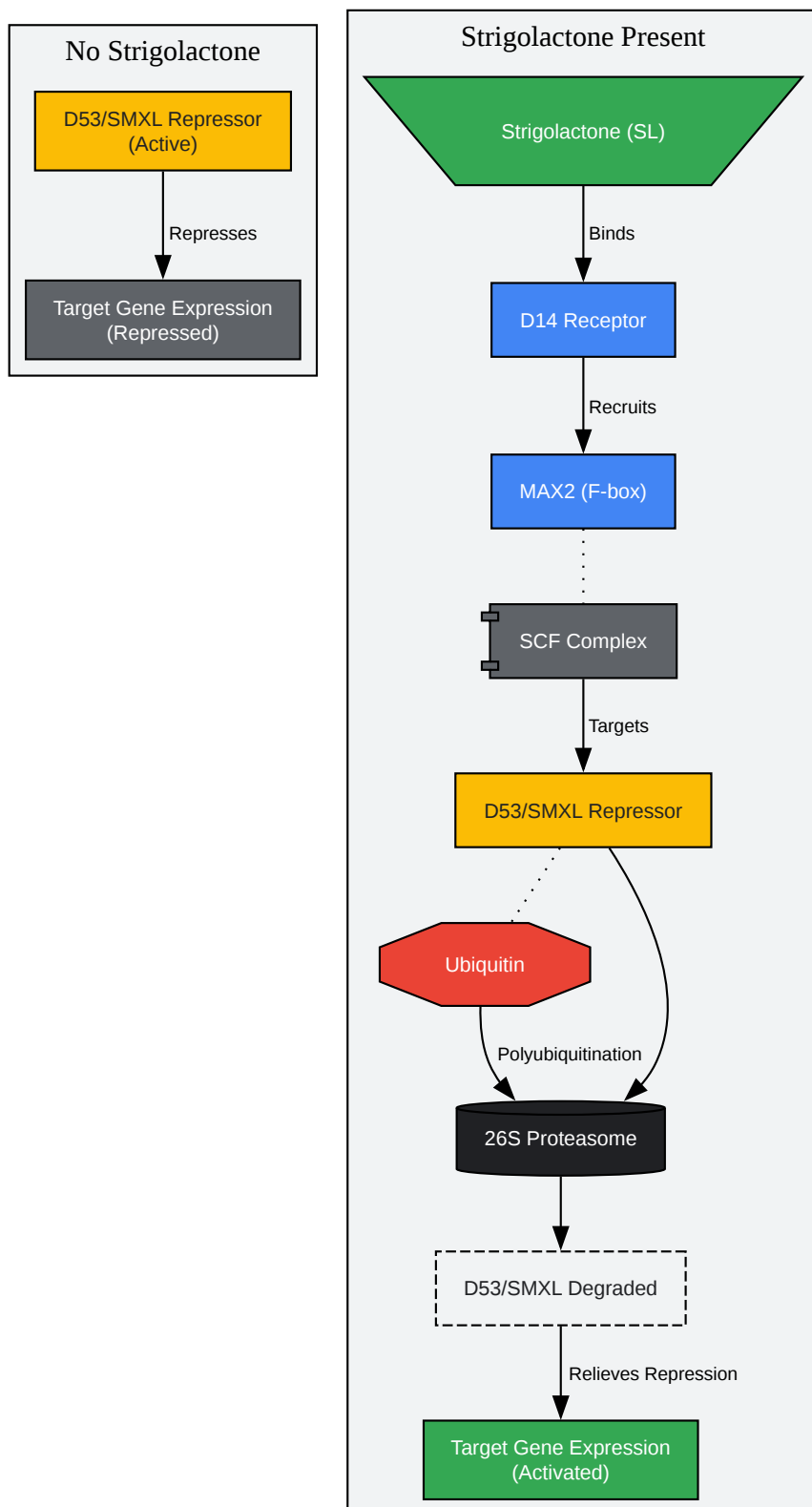
Strigolactone Biosynthesis Pathway



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Caption: Core strigolactone biosynthesis pathway highlighting key enzymes.

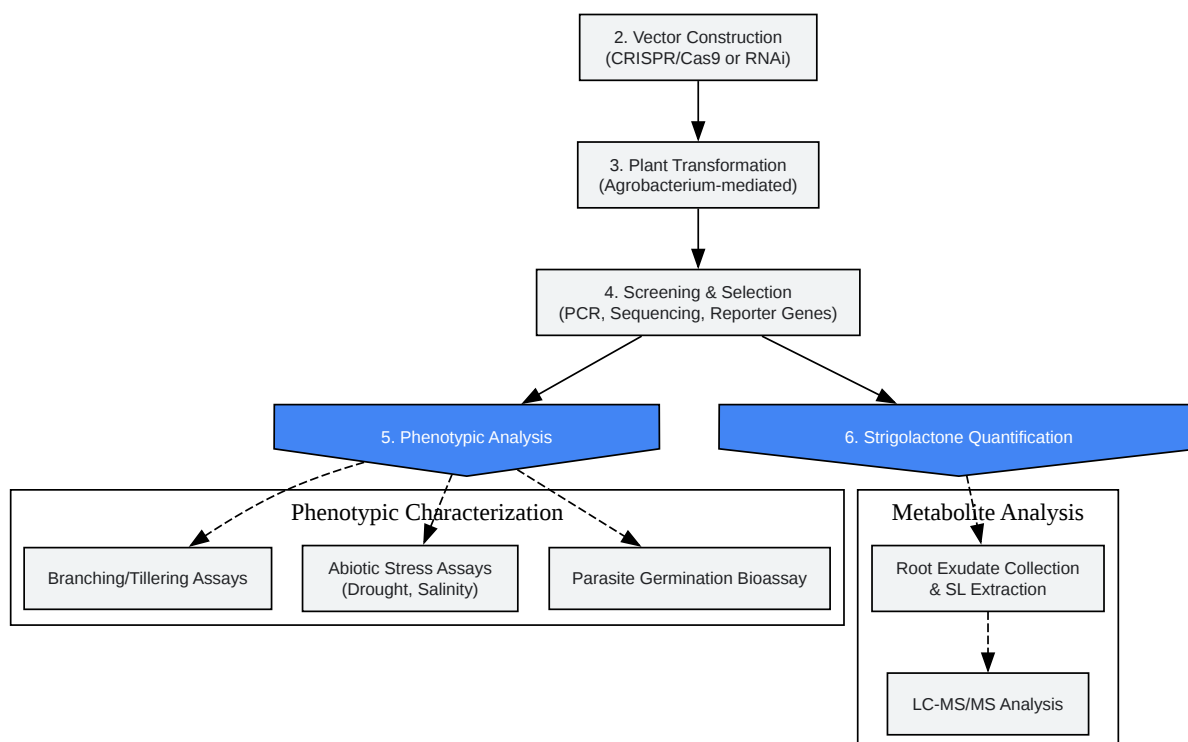
Strigolactone Signaling Pathway



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Caption: Simplified strigolactone signaling pathway.

Experimental Workflow for Generating and Analyzing SL-Modified Crops



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Caption: Workflow for creating and evaluating SL-engineered crops.

Experimental Protocols

Protocol 1: CRISPR/Cas9-Mediated Knockout of a Target SL Gene (e.g., CCD8) in a Model Crop

This protocol outlines the general steps for creating a knockout mutant using the CRISPR/Cas9 system, a common technique for targeted gene editing.

1. Target Selection and Guide RNA (gRNA) Design: a. Obtain the full-length cDNA or genomic sequence of the target gene (e.g., CCD8) from a relevant database (e.g., Phytozome, NCBI). b. Use online tools (e.g., CRISPR-P, CHOPCHOP) to identify and select 2-3 unique 20-bp target sequences (gRNAs) within the coding region of the gene, preferably in an early exon to ensure a complete loss-of-function mutation. Select targets with high on-target scores and low off-target scores. c. Ensure the target sequence is immediately upstream of a Protospacer Adjacent Motif (PAM), typically 'NGG' for *Streptococcus pyogenes* Cas9.
2. Vector Construction: a. Synthesize the selected gRNA sequences as DNA oligonucleotides. b. Clone the gRNA cassettes into a plant-compatible CRISPR/Cas9 binary vector. This vector should contain the Cas9 nuclease driven by a strong constitutive promoter (e.g., CaMV 35S) and the gRNA(s) driven by a U6 or U3 promoter. The vector should also contain a plant selectable marker (e.g., hygromycin or kanamycin resistance). c. A common method is Golden Gate assembly, which allows for the seamless insertion of the gRNA cassette into the destination vector. d. Verify the final construct by Sanger sequencing.
3. *Agrobacterium tumefaciens* Transformation: a. Introduce the final binary vector into a competent *Agrobacterium tumefaciens* strain (e.g., AGL1, EHA105) via electroporation or heat shock. b. Select for transformed *Agrobacterium* colonies on LB agar plates containing appropriate antibiotics (e.g., rifampicin, spectinomycin, and the antibiotic for the binary vector). c. Confirm the presence of the vector in *Agrobacterium* by colony PCR.
4. Plant Transformation: a. Prepare explants from the target crop. The choice of explant depends on the species (e.g., mature seed-derived calli for rice, cotyledons for tomato). b. Inoculate the explants with the transformed *Agrobacterium* culture. Co-cultivate for 2-3 days in the dark. c. Transfer the explants to a selection medium containing the appropriate plant selectable marker (e.g., hygromycin) and an antibiotic to eliminate *Agrobacterium* (e.g., cefotaxime). d. Subculture the explants every 2-3 weeks until shoots regenerate. e. Transfer regenerated shoots to a rooting medium.
5. Molecular Analysis of T0 Transgenic Plants: a. Extract genomic DNA from the putative transgenic plants (T0 generation). b. Perform PCR to confirm the presence of the Cas9 transgene. c. To detect mutations at the target site, PCR amplify the genomic region

surrounding the gRNA target sequence. d. Sequence the PCR products (Sanger sequencing). Analyze the sequencing chromatograms for the presence of insertions or deletions (indels) which indicate successful editing. e. Identify biallelic or homozygous mutant lines.

6. Generation of Transgene-Free Mutants: a. Grow the T0 plants to maturity and collect T1 seeds. b. Sow T1 seeds and screen the resulting plants for the desired mutation by sequencing. c. Simultaneously, screen the T1 plants by PCR to identify individuals that have segregated away the Cas9 transgene. This is crucial for regulatory purposes and to avoid further off-target mutations. d. Select transgene-free, homozygous mutant lines for further phenotypic characterization.

Protocol 2: Quantification of Strigolactones in Root Exudates by LC-MS/MS

This protocol is adapted from methods described for analyzing SLs at very low concentrations. [\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

1. Plant Growth and Root Exudate Collection: a. Grow plants hydroponically or in a substrate like sand or perlite to facilitate exudate collection. To induce SL production, plants can be grown under nutrient-deficient conditions, particularly low phosphate.[\[1\]](#) b. For collection, gently remove the plant from its growth medium, rinse the roots carefully with distilled water, and place the root system in a flask or beaker containing a known volume of distilled water or a buffered solution. c. Allow the plants to exude for a set period (e.g., 6-24 hours) in a controlled environment. d. After collection, filter the root exudate solution through a 0.22 µm filter to remove debris and microorganisms. e. Add a known amount of a synthetic SL analog (e.g., GR24) or a deuterated SL standard as an internal standard to the filtered exudate for accurate quantification.[\[19\]](#)

2. Solid-Phase Extraction (SPE) of **Strigolactones**: a. Precondition a C18 SPE cartridge (e.g., 500 mg) by washing with methanol followed by distilled water.[\[21\]](#) b. Load the root exudate sample onto the conditioned C18 cartridge. c. Wash the cartridge with water to remove polar impurities. d. Elute the SLs from the cartridge using an organic solvent, typically acetone or ethyl acetate. e. Evaporate the eluate to dryness under a gentle stream of nitrogen gas or using a rotary evaporator. f. Reconstitute the dried residue in a small, known volume of a suitable solvent (e.g., 50% acetonitrile) for LC-MS/MS analysis.

3. LC-MS/MS Analysis: a. Liquid Chromatography (LC): i. Use a C18 reversed-phase column for separation. ii. Employ a gradient elution program using two mobile phases: (A) water with 0.1% formic acid and (B) acetonitrile or methanol with 0.1% formic acid. iii. The gradient will typically start with a high percentage of mobile phase A and gradually increase the percentage of mobile phase B to elute the semi-polar SLs. b. Tandem Mass Spectrometry (MS/MS): i. Use an electrospray ionization (ESI) source, typically in positive ion mode. ii. Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode for high sensitivity and selectivity. iii. For each target SL and the internal standard, define specific precursor-to-product ion transitions. The characteristic butenolide D-ring of SLs often produces a common fragment ion (m/z 97). iv. Optimize instrument parameters such as collision energy and cone voltage for each transition to maximize signal intensity.

4. Data Analysis and Quantification: a. Identify SLs in the sample by comparing their retention times and MRM transitions with those of authentic standards. b. Quantify the concentration of each SL by creating a calibration curve using known concentrations of the standards. c. Normalize the results using the recovery of the internal standard to correct for losses during sample preparation.

Protocol 3: Phenotypic Analysis - Shoot Branching/Tillering Assay

This protocol is used to quantify the architectural changes in SL-deficient or modified plants. [\[10\]](#)[\[16\]](#)

1. Plant Growth Conditions: a. Grow a sufficient number of mutant and wild-type control plants (e.g., $n=15-20$ per genotype) side-by-side in a randomized block design to minimize environmental variability. b. Use standardized pots and soil/growth medium. Ensure consistent watering, nutrient supply, light intensity, and photoperiod.

2. Data Collection: a. Primary Stem Height: Measure the height of the main stem from the soil surface to the apical meristem at regular intervals (e.g., weekly) throughout development and at the final time point. b. Branch/Tiller Number: i. For dicots (e.g., tomato, Arabidopsis), count the number of primary axillary branches that have grown beyond a certain threshold length (e.g., >1 cm) at a specific developmental stage (e.g., after 6 weeks of growth or at the onset of flowering). ii. For monocots (e.g., rice), count the total number of tillers per plant at the maximum tillering stage. c. Branch/Tiller Length: Measure the length of each primary branch or

tiller at the final time point. d. Node Number: Count the total number of nodes on the primary stem.

3. Data Analysis: a. Calculate the mean and standard error for each measured parameter (height, branch number, branch length) for both mutant and wild-type genotypes. b. Use appropriate statistical tests (e.g., Student's t-test or ANOVA) to determine if the observed differences between genotypes are statistically significant ($p < 0.05$). c. Present the data using bar graphs or box plots for clear visualization and comparison.

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